

# An In-depth Technical Guide to 4'-Ethoxyacetophenone: Molecular Weight and Formula

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## Compound of Interest

Compound Name: 4'-Ethoxyacetophenone

Cat. No.: B044001

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This guide provides essential physicochemical data for **4'-Ethoxyacetophenone**, a compound of interest in various research and development applications. The following sections detail its molecular formula and weight, presented for ease of reference for researchers, scientists, and professionals in drug development.

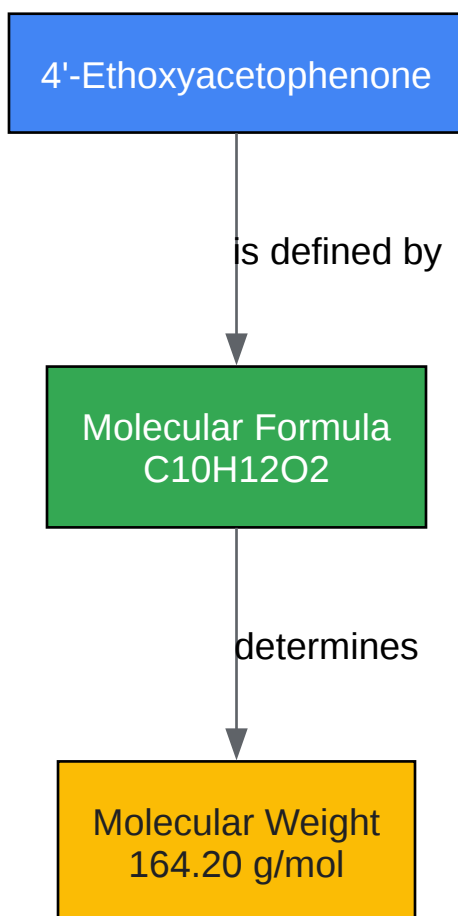
## Physicochemical Data Summary

The fundamental molecular properties of **4'-Ethoxyacetophenone** have been determined and are summarized in the table below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value	Reference
Molecular Formula	C10H12O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	164.20 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Linear Formula	C2H5OC6H4COCH3	<a href="#">[4]</a>
CAS Number	1676-63-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>

## Logical Relationship of Molecular Properties

The following diagram illustrates the hierarchical relationship between the chemical compound, its empirical formula, and its calculated molecular weight.



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Figure 1: Relationship between compound name, formula, and molecular weight.

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## References

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